

Application Notes and Protocols: Dose-Response of APcK110 in HMC-1.2 Cells

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: APcK110
Cat. No.: B15580336

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dose-dependent effects of **APcK110**, a novel c-Kit inhibitor, on the human mast cell leukemia cell line HMC-1.2. Detailed protocols for cell culture, viability, and apoptosis assays are included to facilitate the replication and further investigation of these findings.

Introduction

The human mast cell line HMC-1.2, derived from a patient with mast cell leukemia, is a critical in vitro model for studying mast cell biology and related pathologies.^{[1][2]} These cells exhibit constitutive activation of the receptor tyrosine kinase c-Kit due to the presence of two activating mutations, V560G and D816V.^{[1][2]} This aberrant signaling drives growth factor-independent proliferation and survival, making c-Kit an attractive therapeutic target. **APcK110** is a potent inhibitor of c-Kit that has demonstrated a dose-dependent inhibition of proliferation and induction of apoptosis in various cancer cell lines, including HMC-1.2.^[3] These notes detail the experimental procedures to characterize the dose-response relationship of **APcK110** in HMC-1.2 cells.

Data Presentation

While a specific IC50 value for **APcK110** in HMC-1.2 cells is not explicitly available in the reviewed literature, studies on other c-Kit-dependent cell lines provide valuable context for its potency. For instance, in the context of other inhibitors like DCC-2618, an IC50 of less than 1 μ M has been reported for the inhibition of HMC-1.2 cell proliferation.[3]

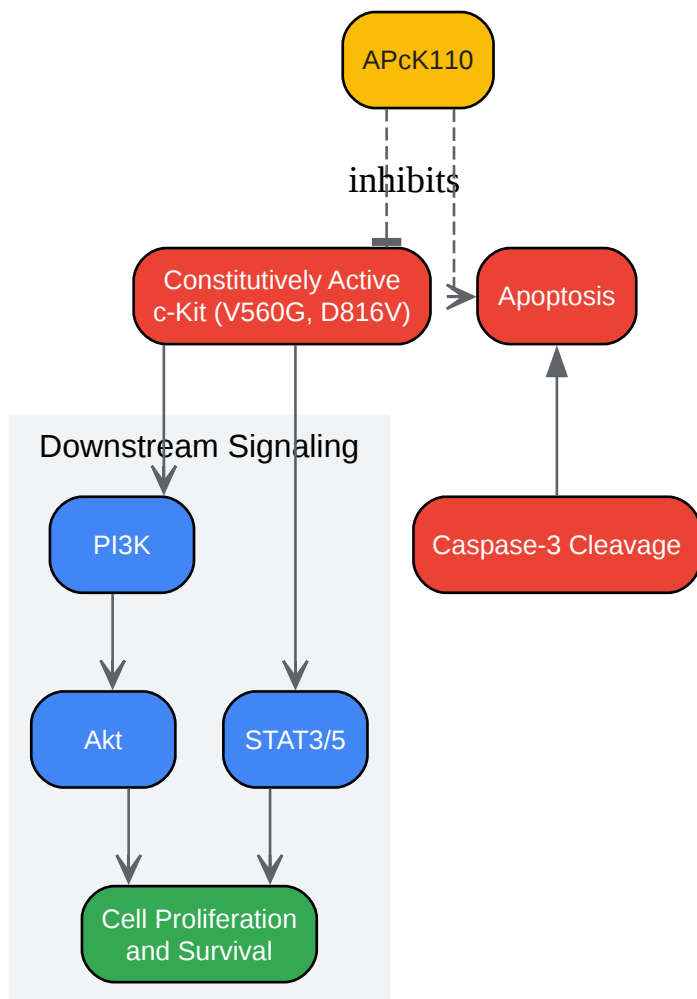
Table 1: Summary of **APcK110** Effects on Cancer Cell Lines

Cell Line	Cancer Type	Target	Effect	Reported Potency
HMC-1.2	Mast Cell Leukemia	c-Kit	Inhibition of proliferation, Induction of apoptosis	Dose-dependent inhibition
AML cell lines	Acute Myeloid Leukemia	c-Kit	Inhibition of proliferation	80% inhibition at 500 nM

Mandatory Visualizations

Signaling Pathway of **APcK110** Action

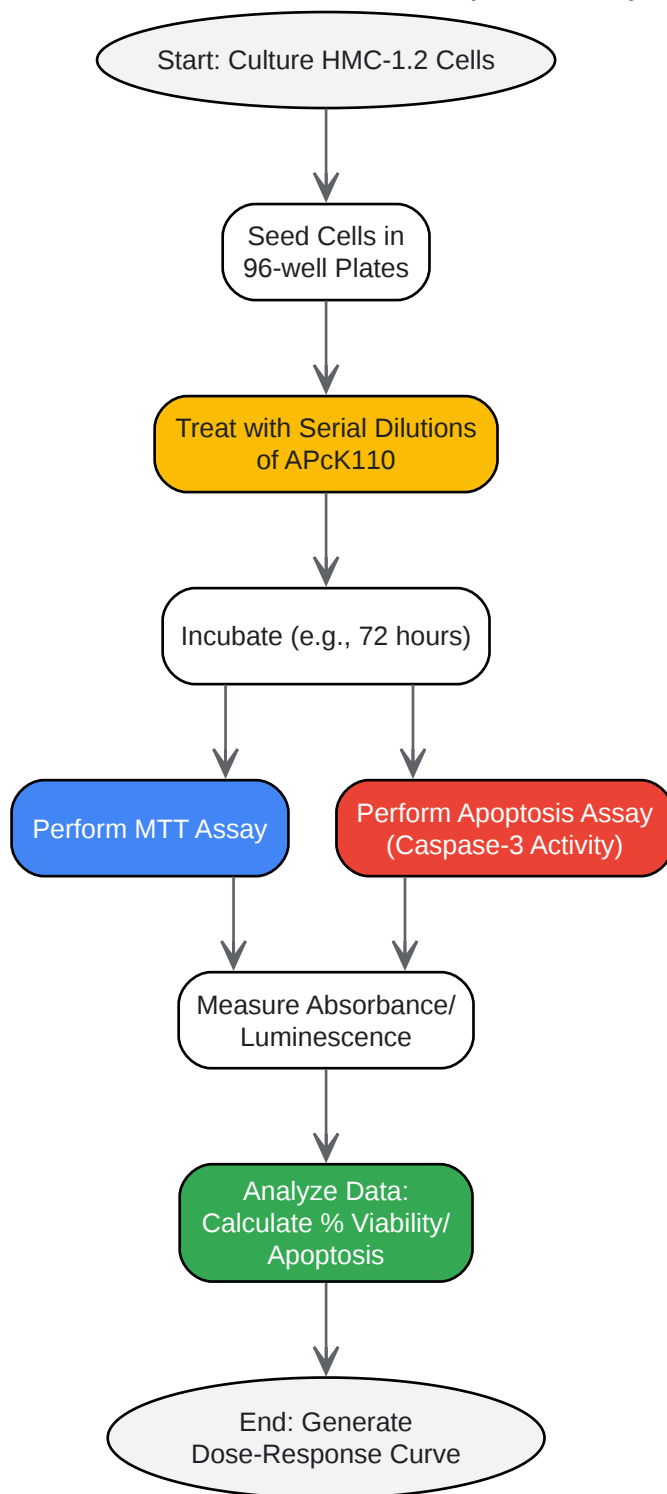
APcK110 Mechanism of Action in HMC-1.2 Cells

[Click to download full resolution via product page](#)

Caption: **APcK110** inhibits constitutively active c-Kit, blocking downstream pro-proliferative signaling pathways and inducing apoptosis.

Experimental Workflow for Dose-Response Curve Generation

Workflow for APcK110 Dose-Response Analysis

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cellosaurus cell line HMC-1.2 (CVCL_H205) [cellosaurus.org]
- 2. merckmillipore.com [merckmillipore.com]
- 3. The KIT and PDGFRA switch-control inhibitor DCC-2618 blocks growth and survival of multiple neoplastic cell types in advanced mastocytosis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Dose-Response of APcK110 in HMC-1.2 Cells]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580336/docs#application-notes-and-protocols-dose-response-of-apck110-in-hmc-1-2-cells]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)